

Technical Support Center: Low VOC Formulations with Polyquaternium-69

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: PQ 69

Cat. No.: B610179

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Welcome to the technical support center for Polyquaternium-69. This resource is designed for researchers, scientists, and drug development professionals to provide troubleshooting guidance and frequently asked questions (FAQs) for creating stable and effective low Volatile Organic Compound (VOC) formulations.

Frequently Asked Questions (FAQs)

Q1: What is Polyquaternium-69 and why is it suitable for low VOC formulations?

A1: Polyquaternium-69 is a polymeric quaternary ammonium salt that functions as a film-former and hair fixative in styling products.^{[1][2][3][4][5]} It is specifically designed for use in low VOC formulations, offering strong hold, high humidity curl retention, frizz control, and enhanced shine without relying on high levels of volatile organic compounds.^{[1][6][7]} Its hydrophobic yet water-soluble nature allows for the creation of effective styling products with reduced alcohol content.^{[1][2]}

Q2: What is the typical use level for Polyquaternium-69 in a formulation?

A2: The recommended use level for Polyquaternium-69 is typically between 0.25% and 5.0% solids, depending on the desired performance characteristics of the final product.^[7]

Q3: Is Polyquaternium-69 compatible with carbomers and other anionic thickeners?

A3: Yes, Polyquaternium-69 has a weakly cationic nature, which makes it compatible with a broad range of cosmetic ingredients, including anionic gellants like carbomers.[1][2] This allows for the development of clear, stable gels with good viscosity and hold.

Q4: What is the optimal pH range for formulations containing Polyquaternium-69?

A4: Formulations containing Polyquaternium-69 should generally be maintained within a pH range of 5.0 to 8.0 to ensure optimal stability and performance. Significant deviations from this range can impact the polymer's structure and its interaction with other ingredients.

Troubleshooting Guide

Issue 1: My low VOC hair gel with Polyquaternium-69 and carbomer is hazy or has low viscosity.

- Possible Cause 1: Improper neutralization of the carbomer.
 - Solution: Ensure the carbomer is fully neutralized to its optimal pH range (typically 6.5-7.5) before the addition of Polyquaternium-69. Incomplete neutralization can lead to poor gelling and clarity.
- Possible Cause 2: Incompatibility with the chosen neutralizing agent.
 - Solution: The choice of neutralizer can impact clarity. Aminomethyl propanol (AMP) or triethanolamine (TEA) are commonly used. Experiment with different neutralizers to find the most compatible option for your specific formulation.
- Possible Cause 3: High salt concentration.
 - Solution: Polyquaternium-69's viscosity can be sensitive to high electrolyte levels. Review your formulation for sources of ions and consider reducing their concentration if possible.

Issue 2: The final formulation is tacky or sticky upon drying.

- Possible Cause 1: High concentration of Polyquaternium-69.
 - Solution: While higher concentrations increase hold, they can also lead to tackiness. Try reducing the concentration of Polyquaternium-69 in small increments to find the optimal

balance of hold and feel.

- Possible Cause 2: Lack of a suitable plasticizer or humectant.
 - Solution: The addition of a compatible plasticizer (e.g., propylene glycol, glycerin) can improve film flexibility and reduce tackiness. Start with low levels (0.5-2.0%) and evaluate the impact on film properties.

Issue 3: The formulation shows signs of instability (e.g., phase separation, precipitation) over time.

- Possible Cause 1: pH drift.
 - Solution: Monitor the pH of your formulation over time. If it is drifting, a buffering system may be necessary to maintain stability.
- Possible Cause 2: Incompatibility with other ingredients.
 - Solution: While Polyquaternium-69 has broad compatibility, interactions with other raw materials can still occur. Conduct compatibility studies by creating simple mixtures of Polyquaternium-69 with individual ingredients to identify any potential issues.

Data Presentation

Table 1: Performance of Polyquaternium-69 in a Low VOC Hair Gel Formulation

Property	Formulation A (2% PQ-69)	Formulation B (3% PQ-69)	Formulation C (4% PQ-69)
Viscosity (cP)	8,500	12,000	15,500
High Humidity Curl Retention (4 hours @ 90% RH)	85%	92%	98%
Tackiness (Sensory Panel, 1-5 scale)	1.5	2.5	4.0
Shine (Instrumental Measurement)	+15% vs. control	+20% vs. control	+22% vs. control

Note: This data is illustrative and intended for comparison purposes. Actual results may vary depending on the full formulation.

Experimental Protocols

1. Protocol for Evaluating High Humidity Curl Retention

- Objective: To assess the ability of a hair styling formulation containing Polyquaternium-69 to maintain a curl under high humidity conditions.
- Materials:
 - Hair tresses (standardized length and weight)
 - Test formulation
 - Curl mandrels
 - Humidity chamber (set to 90% Relative Humidity and 25°C)
 - Camera and image analysis software
- Methodology:

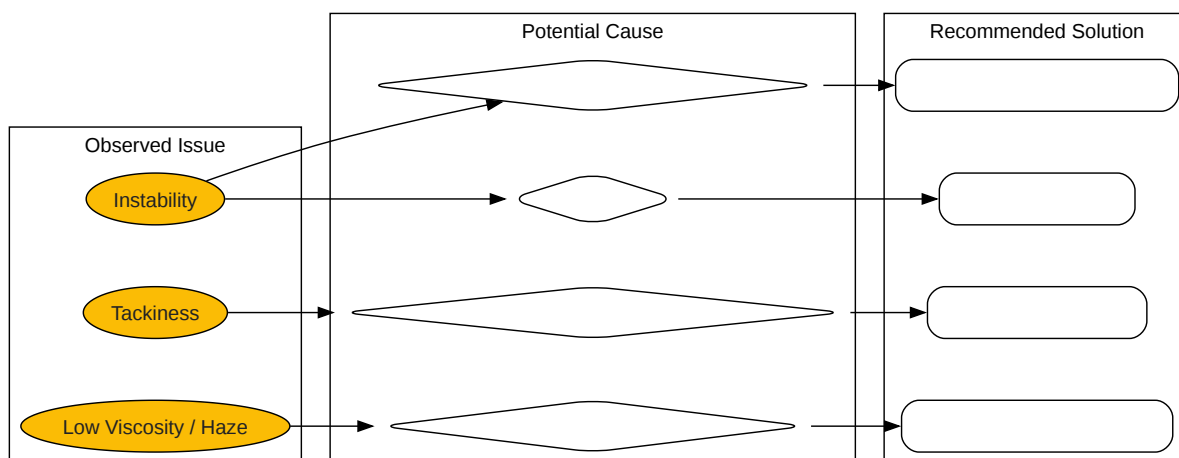
- Wash and dry the hair tresses.
- Apply a standardized amount of the test formulation evenly to each tress.
- Wind each tress around a curl mandrel.
- Allow the tresses to dry completely overnight in a controlled environment.
- Carefully remove the mandrels, leaving the curled tresses.
- Measure the initial length of each curl (L_0).
- Suspend the curls in the humidity chamber.
- Measure the length of the curls at specified time intervals (e.g., 1, 2, 4, 8 hours) (L_t).
- Calculate the percentage of curl retention using the formula: $\% \text{ Curl Retention} = [(L - L_t) / (L - L_0)] \times 100$, where L is the full length of the hair tress.

2. Protocol for Assessing Film Tackiness

- Objective: To quantify the tackiness of a dried film of a formulation containing Polyquaternium-69.
- Materials:
 - Test formulation
 - Glass slides or appropriate substrate
 - Film applicator (to ensure uniform thickness)
 - Texture analyzer with a cylindrical probe
- Methodology:
 - Apply a uniform film of the test formulation onto the substrate using the film applicator.
 - Allow the film to dry completely under controlled conditions.

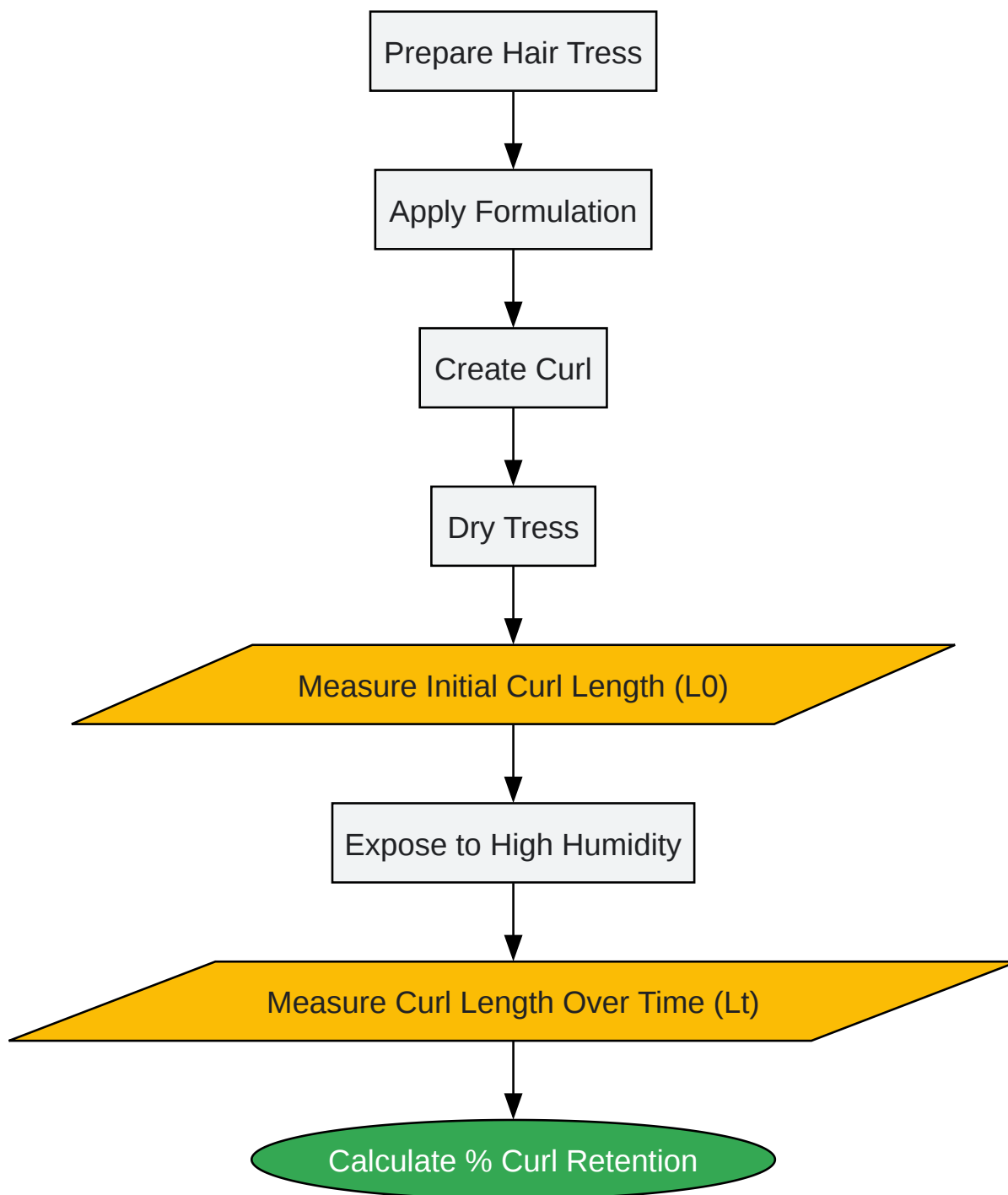
- Secure the substrate to the base of the texture analyzer.
- Bring the probe into contact with the film at a defined speed and force.
- Measure the peak force required to separate the probe from the film. This force is an indicator of the film's tackiness.
- Repeat the measurement at multiple points on the film to ensure consistency.

Visualizations



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Caption: Troubleshooting workflow for common issues in low VOC Polyquaternium-69 formulations.



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Caption: Experimental workflow for high humidity curl retention testing.

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- To cite this document: BenchChem. [Technical Support Center: Low VOC Formulations with Polyquaternium-69]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b610179#strategies-for-low-voc-formulations-with-polyquaternium-69]

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